

# Essential Safety and Logistical Information for Handling NCGC00138783

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NCGC00138783

Cat. No.: B12418997

[Get Quote](#)

For researchers, scientists, and drug development professionals, this document provides crucial safety and logistical guidance for handling the selective CD47/SIRP $\alpha$  inhibitor, **NCGC00138783**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment. This information is based on general laboratory safety standards for handling research chemicals, as a specific Safety Data Sheet (SDS) for **NCGC00138783** was not publicly available at the time of this writing.

## Chemical and Physical Properties

A clear understanding of the compound's properties is fundamental to safe handling.

Property	Value
Molecular Formula	C <sub>28</sub> H <sub>27</sub> N <sub>7</sub> O <sub>3</sub> S
Molecular Weight	557.63 g/mol
Target	CD47/SIRP $\alpha$ axis
Solubility	Soluble in DMSO

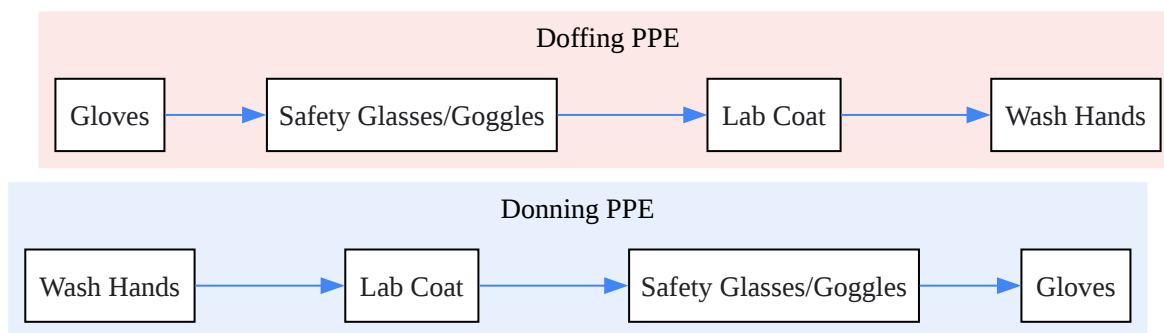
## Personal Protective Equipment (PPE)

Due to the absence of a specific SDS, a conservative approach to PPE is recommended. The following table outlines the minimum required PPE for handling **NCGC00138783** in solid and

solution forms.

PPE Category	Solid Form (Powder)	Solution (in DMSO)
Hand Protection	Nitrile gloves (double-gloving recommended)	Nitrile gloves (double-gloving recommended)
Eye Protection	Safety glasses with side shields or safety goggles	Safety glasses with side shields or safety goggles
Body Protection	Laboratory coat	Laboratory coat
Respiratory Protection	Recommended when handling large quantities or if aerosolization is possible (use a certified respirator)	Not generally required if handled in a well-ventilated area or fume hood

Workflow for Donning and Doffing PPE:



[Click to download full resolution via product page](#)

Caption: Sequential workflow for correctly putting on and removing Personal Protective Equipment.

## Operational Plans: Handling and Storage

Engineering Controls:

- Handle **NCGC00138783** in a well-ventilated area.
- For procedures with a risk of aerosolization (e.g., sonication, vortexing), use a chemical fume hood.

#### General Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or aerosols.
- Wash hands thoroughly after handling.

#### Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Consult the product data sheet for specific temperature recommendations, as some suppliers may have different storage requirements.

## Emergency Protocols

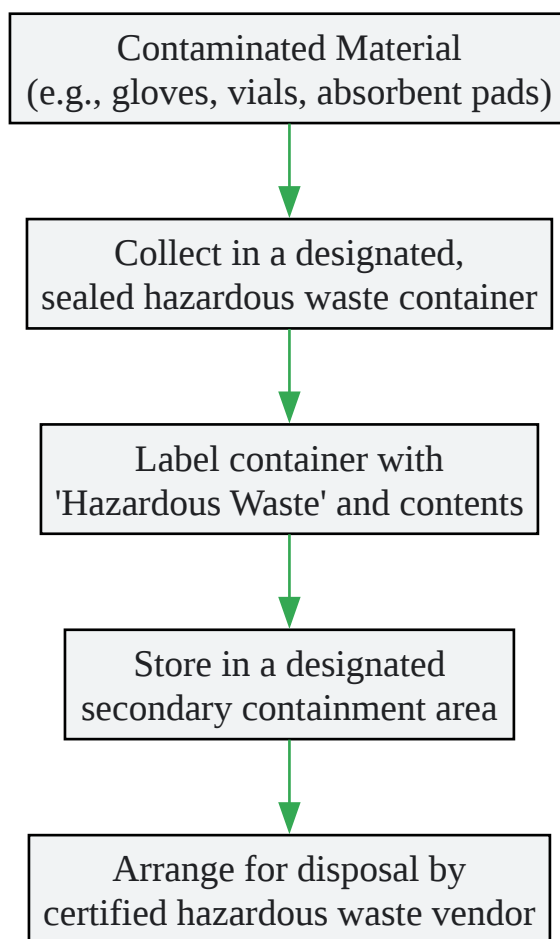
Immediate and appropriate action is critical in the event of an exposure or spill.

Emergency Scenario	Procedural Steps
Skin Contact	1. Immediately remove contaminated clothing. 2. Wash the affected area with soap and plenty of water for at least 15 minutes. 3. Seek medical attention if irritation persists.
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. 2. Remove contact lenses if present and easy to do. 3. Seek immediate medical attention.
Inhalation	1. Move the affected person to fresh air. 2. If breathing is difficult, provide oxygen. 3. Seek medical attention.
Ingestion	1. Do NOT induce vomiting. 2. Rinse mouth with water. 3. Seek immediate medical attention.
Small Spill	1. Wear appropriate PPE. 2. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth). 3. Place the absorbed material in a sealed container for disposal. 4. Clean the spill area with a suitable decontaminating agent.
Large Spill	1. Evacuate the area. 2. Ensure adequate ventilation. 3. Prevent the spill from entering drains. 4. Contact environmental health and safety personnel for assistance with cleanup.

## Disposal Plan

All waste materials contaminated with **NCGC00138783** must be handled as hazardous waste.

Waste Disposal Workflow:



[Click to download full resolution via product page](#)

Caption: Step-by-step process for the safe disposal of **NCGC00138783**-contaminated waste.

#### Disposal Guidelines:

- Dispose of unused **NCGC00138783** and contaminated materials in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or in regular trash.
- Contact your institution's environmental health and safety department for specific disposal procedures.

By implementing these safety and logistical protocols, researchers can minimize risks and ensure the responsible handling of **NCGC00138783** in the laboratory. Always prioritize safety and consult with your institution's safety office for any specific questions or concerns.

- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling NCGC00138783]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12418997#personal-protective-equipment-for-handling-ncgc00138783\]](https://www.benchchem.com/product/b12418997#personal-protective-equipment-for-handling-ncgc00138783)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)